molecular structure of sodium hexahydroxyplatinate(IV)

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Compound of Interest

Compound Name: *Sodium hexahydroxyplatinate(IV)*

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An In-Depth Technical Guide to the Molecular Structure of **Sodium Hexahydroxyplatinate(IV)**

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Abstract

Sodium hexahydroxyplatinate(IV), with the chemical formula $Na_2[Pt(OH)_6]$, is a pivotal inorganic compound whose significance spans from industrial catalysis to the frontiers of medicinal chemistry.[1][2][3] For researchers, scientists, and drug development professionals, a granular understanding of its molecular architecture is not merely academic; it is the very foundation upon which its functional properties and potential applications are built. This guide provides a comprehensive exploration of the molecular structure of **sodium hexahydroxyplatinate(IV)**, detailing its coordination chemistry, crystallographic arrangement, and spectroscopic signature. We will delve into the causality behind its synthesis and characterization, offering field-proven insights and detailed experimental protocols. Furthermore, we will connect its structural features to its role as a catalyst precursor and its emerging potential in the design of next-generation platinum-based therapeutics.

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The Core Architecture: Unveiling the $[Pt(OH)_6]^{2-}$ Anion

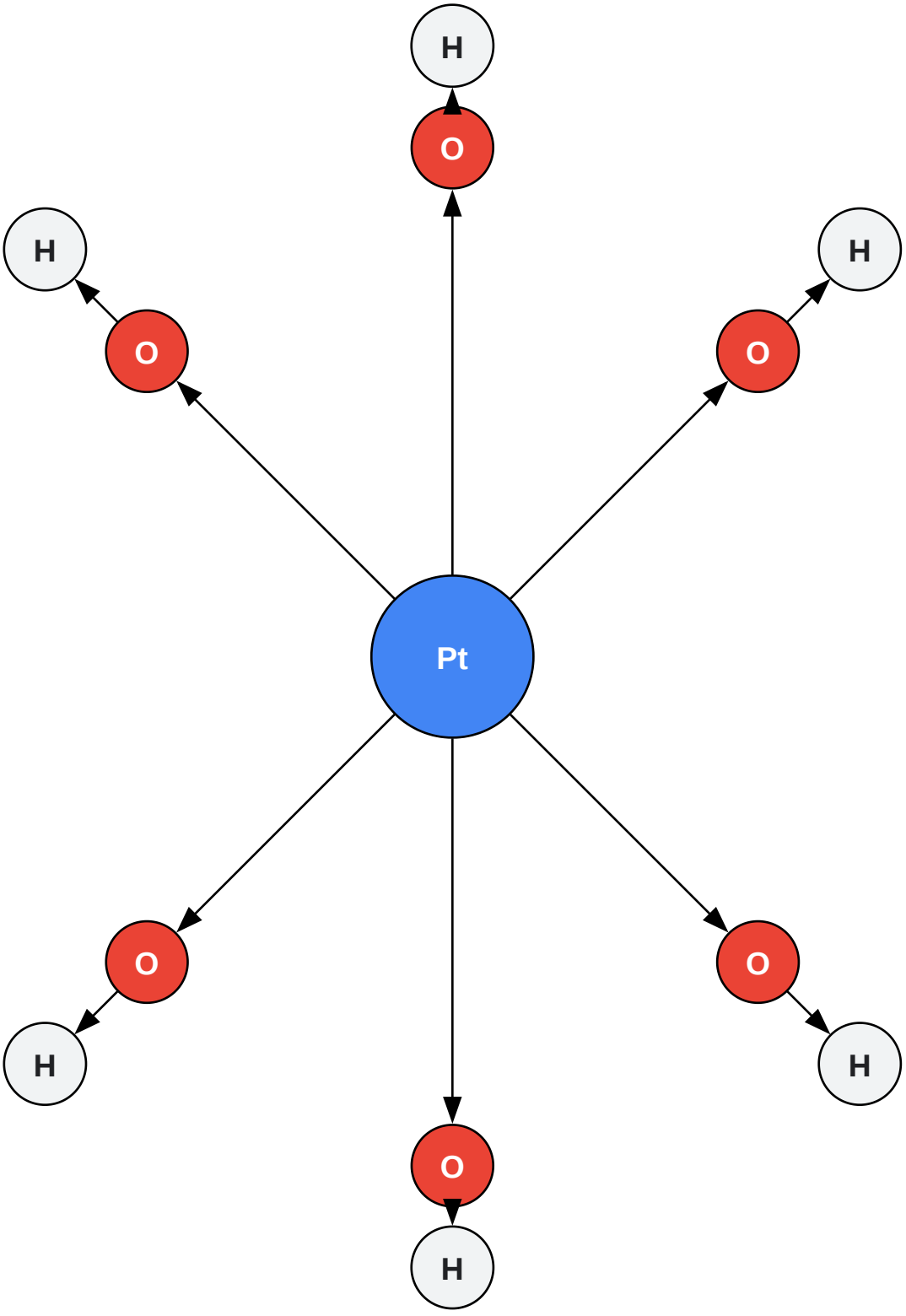
The heart of **sodium hexahydroxyplatinate(IV)** is the complex anion, hexahydroxyplatinate(IV), or $[Pt(OH)_6]^{2-}$. The central platinum atom exists in the +4 oxidation state (Pt(IV)), a low-spin d^6 configuration that dictates its coordination preferences and kinetic inertness.

Coordination Geometry

The platinum(IV) ion is coordinated by six hydroxyl (OH^-) ligands. These ligands arrange themselves symmetrically around the platinum center, forming a classic octahedral geometry. [4] This arrangement minimizes ligand-ligand repulsion and is a hallmark of six-coordinate d^6 metal complexes. The two sodium ions (Na^+) are present in the crystal lattice to balance the 2- charge of the complex anion, forming an overall neutral salt.

Below is a visualization of the hexahydroxyplatinate(IV) anion's core structure.

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Caption: Octahedral geometry of the $[Pt(OH)_6]^{2-}$ anion.

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Crystallographic Data

While detailed single-crystal X-ray diffraction data for $Na_2[Pt(OH)_6]$ is not widely published in recent literature, structural information can be inferred from isostructural compounds and foundational studies. For instance, the related compound $Na_2[Pb(OH)_6]$ crystallizes in a hexagonal system with the space group Rngcontent-ng-c4006390337="" _nghost-ng-c2871243347="" class="inline ng-star-inserted">

. This structure consists of layers of lead-oxygen and sodium-oxygen octahedra.[5] Early work by Lang (1954) and later by Trömel and Hebecker (1975) on $Na_2[Pt(OH)_6]$ also points towards a layered structure, likely belonging to a trigonal or hexagonal crystal system.[5] Powder X-ray Diffraction (PXRD) is the primary technique for confirming the bulk crystalline phase and purity of synthesized $Na_2[Pt(OH)_6]$.

Property	Value	Reference
Chemical Formula	$Na_2[Pt(OH)_6]$	[6]
Molecular Weight	343.10 g/mol	[2][3]
Appearance	Yellow-brown crystalline solid or clear yellow solution	[4][6]
Melting Point	150 °C (decomposes)	[2][7]
Solubility	Insoluble in water, forms stable solutions at high pH	[4][6]
CAS Number	12325-31-4	[2][3]

Synthesis and Characterization: A Validating Workflow

The synthesis of **sodium hexahydroxyplatinate(IV)** is a well-established process that leverages the coordination chemistry of platinum. The trustworthiness of any application, be it in catalysis or drug development, hinges on the purity and structural integrity of the starting material.

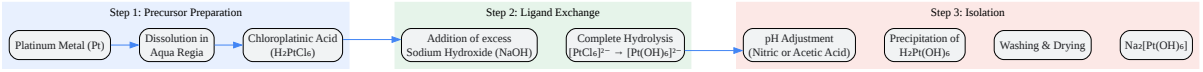
Synthetic Protocol: From Metal to Complex

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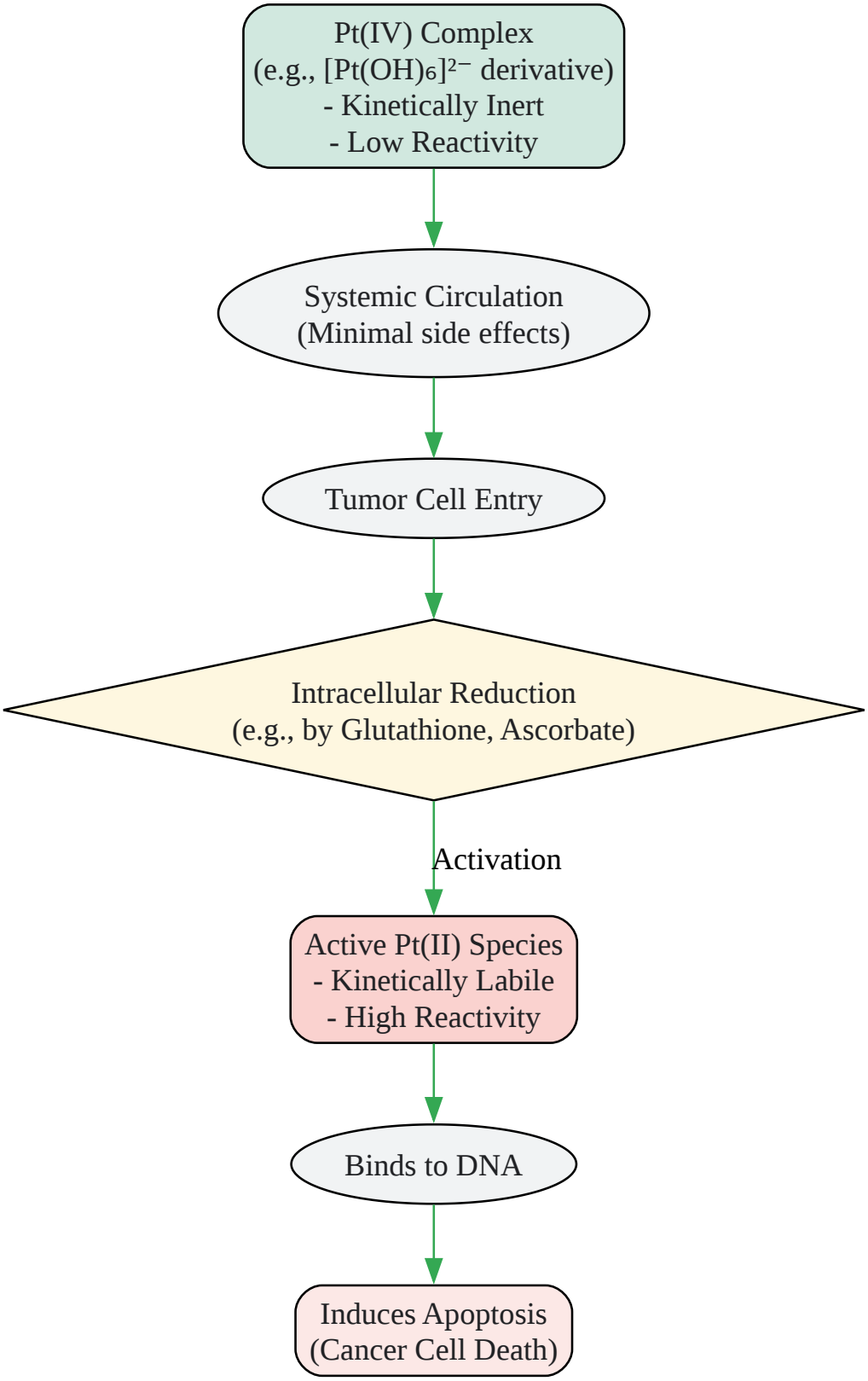
A common and high-yield synthesis involves the hydrolysis of a platinum(IV) halide precursor in a strongly basic medium.[4] The causality is straightforward: the high concentration of hydroxide ions drives the complete substitution of halide ligands with hydroxyl ligands.

Workflow: Synthesis of **Sodium Hexahydroxyplatinate(IV)**

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